

Application Notes and Protocols for Goralatide (acetate) Stock Solutions

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Compound of Interest

Compound Name: Goralatide (acetate)

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These application notes provide detailed protocols for the preparation, storage, and handling of **Goralatide (acetate)** stock solutions to ensure stability, and reliable experimental outcomes.

Introduction

Goralatide (acetate), also known as N-Acetyl-Ser-Asp-Lys-Pro (AcSDKP), is a synthetic tetrapeptide that acts as a physiological regulator of hematopoiesis.^[1] It has been shown to inhibit the proliferation of hematopoietic stem cells, thereby protecting them from the cytotoxic effects of chemotherapy and radiation.^{[1][2]} Accurate preparation of Goralatide stock solutions is critical for obtaining reproducible results in research and development. This document outlines the recommended procedures for reconstituting and storing **Goralatide (acetate)**.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation and storage of **Goralatide (acetate)** solutions.

| Parameter | Value | Notes |
|-------------------------------|---|--|
| Solubility | Soluble in Water | Goralatide acetate is readily soluble in aqueous solutions. [3] For in vivo studies requiring complex formulations, solvents such as a combination of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline can be used to achieve concentrations of at least 2.5 mg/mL.[4] |
| Storage of Lyophilized Powder | -20°C to -80°C | The lyophilized powder is stable for at least 4 years when stored at -20°C.[3][5] It should be kept away from moisture.[5] |
| Storage of Stock Solution | -20°C for 1 month, -80°C for up to 1 year | Once reconstituted, the stock solution should be stored frozen.[4] For long-term stability, storage at -80°C is recommended.[5] It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.[6] |
| Recommended Concentration | 1 mg/mL | A starting concentration of 1 mg/mL is commonly recommended for peptide stock solutions.[7] |

Experimental Protocols

Protocol 1: Preparation of Aqueous Goralatide (acetate) Stock Solution

This protocol describes the preparation of a **Goralatide (acetate)** stock solution in a sterile aqueous solvent, suitable for most in vitro applications.

Materials:

- **Goralatide (acetate)**, lyophilized powder
- Sterile, nuclease-free water or sterile phosphate-buffered saline (PBS)
- Sterile polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Microcentrifuge

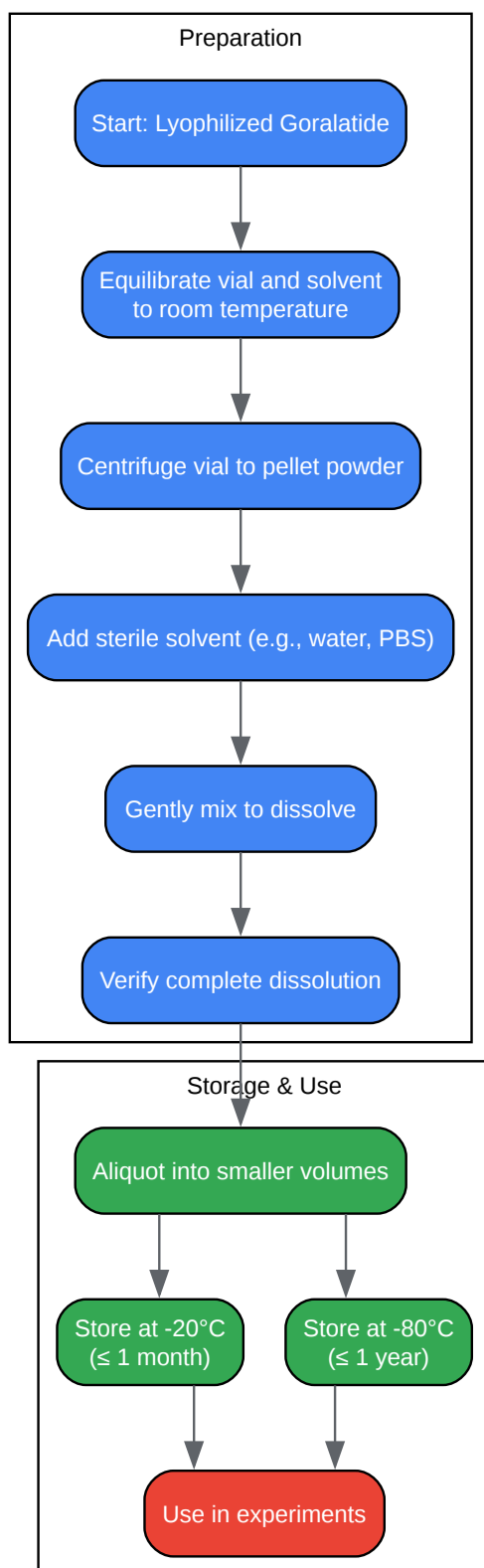
Procedure:

- **Equilibration:** Remove the vial of lyophilized **Goralatide (acetate)** and the sterile solvent from storage and allow them to equilibrate to room temperature for at least 15-30 minutes.^[8]^[9] This prevents condensation from forming inside the vial upon opening.
- **Centrifugation:** Briefly centrifuge the vial of lyophilized Goralatide to ensure that all the powder is collected at the bottom of the vial.^[7]^[9]
- **Solvent Addition:** Using a sterile pipette tip, slowly add the calculated volume of sterile water or PBS to the vial to achieve the desired stock concentration (e.g., for a 1 mg/mL stock solution from 1 mg of peptide, add 1 mL of solvent).^[7]
- **Dissolution:** Gently swirl the vial or vortex at a low speed to dissolve the peptide completely.^[7] Avoid vigorous shaking, as this can cause foaming and potential degradation of the peptide.^[8]^[9]
- **Verification of Dissolution:** Visually inspect the solution to ensure it is clear and free of any particulate matter.

- Aliquoting and Storage: Aliquot the stock solution into sterile microcentrifuge tubes in volumes appropriate for your experiments to minimize freeze-thaw cycles.[6][8] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[4]

Visualizations

Diagram 1: Goralatide (acetate) Stock Solution Preparation Workflow



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